

An In-Depth Technical Guide to the Physicochemical Properties of Masticadienonic Acid

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Compound of Interest

Compound Name: *Masticadienonic acid*

Cat. No.: *B1234640*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Masticadienonic acid is a naturally occurring triterpenoid found in the resin of the mastic tree (*Pistacia lentiscus*). This technical guide provides a comprehensive overview of its physicochemical properties, offering valuable data for researchers, scientists, and professionals involved in drug development. The information is presented to facilitate easy comparison and understanding of its chemical and biological characteristics.

Physicochemical Properties

Masticadienonic acid's properties are summarized in the tables below, providing a clear and structured presentation of quantitative data.

Table 1: General and Physical Properties

| Property | Value | Source(s) |
|------------------|--|-----------|
| Chemical Formula | C ₃₀ H ₄₆ O ₃ | [1][2] |
| Molecular Weight | 454.7 g/mol | [1][2] |
| Appearance | White to off-white solid | [3] |
| Melting Point | 181-183 °C | [4] |
| Boiling Point | 565.4 °C at 760 mmHg (Predicted) | [3] |
| Density | ~1.06 g/cm ³ (Estimated) | [3] |

Table 2: Solubility and Partitioning

| Property | Value | Source(s) |
|--|-----------------------------|-----------|
| Water Solubility | Practically insoluble | [3] |
| Solubility in Organic Solvents | Soluble in ethanol and DMSO | [3] |
| logP (Octanol-Water Partition Coefficient) | 7.6 (Predicted) | [1][2] |

Table 3: Acidity

| Property | Value | Source(s) |
|----------|---------------------------------------|-----------|
| pKa | 4.81 (Strongest Acidic, Predicted) | [3] |

Spectral Data

The structural elucidation of **masticadienonic acid** is supported by various spectroscopic techniques.

¹³C NMR Spectroscopy

While a complete peak list is not readily available in all public sources, the ¹³C NMR spectrum of **masticadienonic acid** has been referenced in several databases.[1][5] The spectrum is

characterized by signals corresponding to the 30 carbon atoms in its triterpenoid structure, including those of the carbonyl groups, double bonds, and the tetracyclic skeleton.

¹H NMR Spectroscopy

Similarly, detailed ¹H NMR chemical shifts are available through specialized chemical databases. The spectrum would show characteristic signals for the various protons in the molecule, including those on the steroid-like core and the side chain.

Infrared (IR) Spectroscopy

The IR spectrum of **masticadienonic acid** is expected to show characteristic absorption bands for its functional groups.^[1] Key peaks would include:

- ~1710 cm⁻¹: C=O stretching vibration of the carboxylic acid.
- ~1685 cm⁻¹: C=O stretching vibration of the ketone.
- Broad O-H stretch: In the region of 2500-3300 cm⁻¹ for the carboxylic acid.
- C-H stretching vibrations: Just below 3000 cm⁻¹ for the sp³ hybridized carbons and just above 3000 cm⁻¹ for the sp² hybridized carbons.

Mass Spectrometry

The mass spectrum of **masticadienonic acid** provides information about its molecular weight and fragmentation pattern. The molecular ion peak [M]⁺ would be observed at m/z 454.7. The fragmentation pattern would be complex, characteristic of a triterpenoid structure, and could involve losses of the carboxylic acid group and fragmentation of the ring system.^[6]

Experimental Protocols

Detailed experimental protocols for determining the physicochemical properties of organic compounds are standardized in the field of analytical chemistry. Below are generalized methodologies adaptable for **masticadienonic acid**.

Melting Point Determination

A capillary melting point apparatus can be used. A small amount of the powdered solid is packed into a capillary tube, which is then placed in the apparatus. The temperature is slowly increased, and the range from which the substance begins to melt to when it is completely liquid is recorded.

Solubility Determination

To determine solubility, a small, measured amount of **masticadienonic acid** is added to a specific volume of the solvent (e.g., water, ethanol, DMSO) at a controlled temperature. The mixture is agitated, and the extent to which the solid dissolves is observed and quantified.

pKa Determination

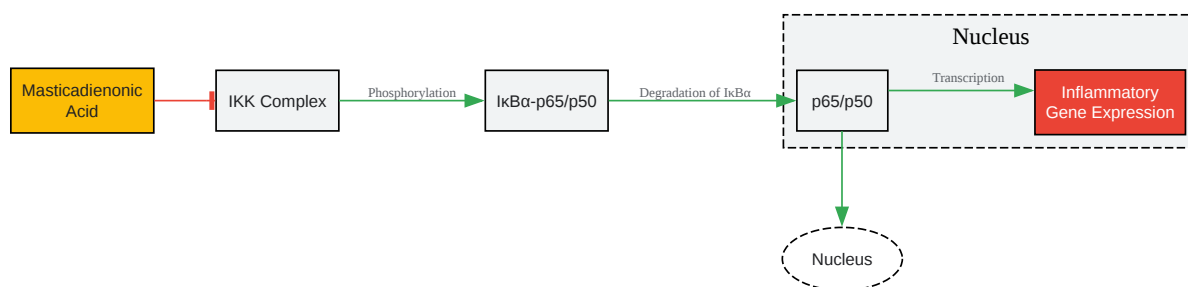
The pKa can be determined experimentally by potentiometric titration. A solution of **masticadienonic acid** in a suitable solvent mixture (e.g., water/ethanol) is titrated with a standard solution of a strong base (e.g., NaOH). The pH is measured after each addition of the titrant, and the pKa is determined from the midpoint of the titration curve.

Signaling Pathway Interactions

Masticadienonic acid has been shown to modulate several key signaling pathways, which is relevant to its potential therapeutic effects.

NF-κB Signaling Pathway

Masticadienonic acid has been reported to inhibit the NF-κB (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway. This pathway is a crucial regulator of inflammation. Inhibition by **masticadienonic acid** may occur through the prevention of the phosphorylation and subsequent degradation of IκBα, which would otherwise lead to the nuclear translocation of the p65 subunit of NF-κB.

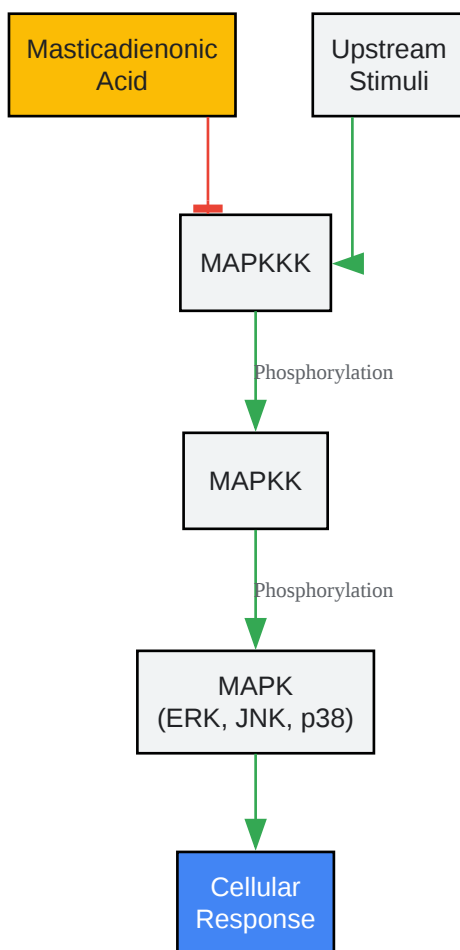


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Inhibition of the NF-κB Signaling Pathway by **Masticadienonic Acid**.

MAPK Signaling Pathway

Masticadienonic acid can also modulate the Mitogen-Activated Protein Kinase (MAPK) pathway. This pathway is involved in cellular processes like proliferation, differentiation, and apoptosis. **Masticadienonic acid**'s effect may involve the regulation of the phosphorylation of key kinases such as ERK, JNK, and p38.

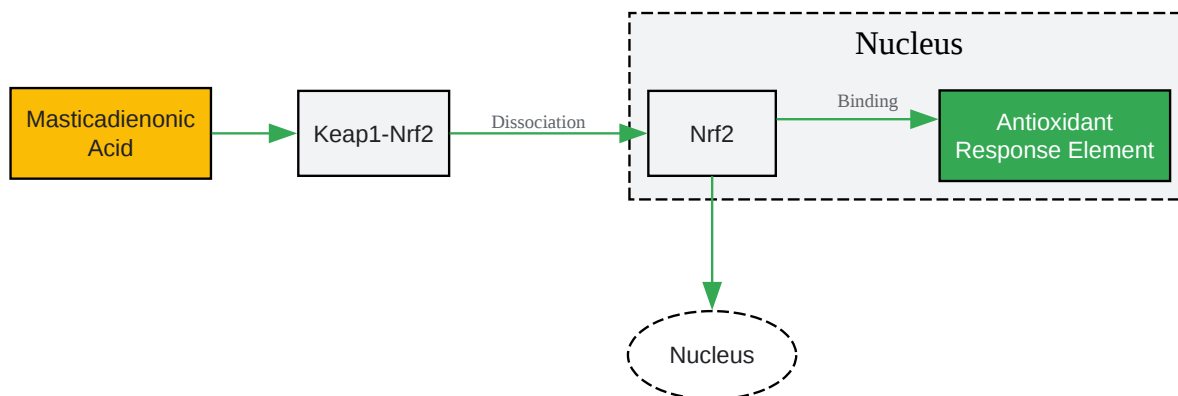


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Modulation of the MAPK Signaling Pathway by **Masticadienonic Acid**.

Nrf2 Signaling Pathway

Masticadienonic acid has been shown to activate the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway. This pathway is a key regulator of cellular defense against oxidative stress. Activation by **masticadienonic acid** likely involves promoting the translocation of Nrf2 to the nucleus, where it can induce the expression of antioxidant genes.



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Activation of the Nrf2 Signaling Pathway by **Masticadienonic Acid**.

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